

2-Methyl-1-propanol safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Methyl-1-propanol

Cat. No.: B041256

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An In-depth Technical Guide to **2-Methyl-1-propanol**: Safety Data and Handling Precautions

This guide provides comprehensive safety information and handling precautions for **2-Methyl-1-propanol** (also known as isobutanol), intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency responses.

Physicochemical Properties

2-Methyl-1-propanol is a clear, colorless liquid with a characteristic sweet odor[1]. It is a flammable liquid and its vapors are heavier than air, which can lead to the formation of explosive mixtures with air[2][3][4][5].

Property	Value
Molecular Formula	C4H10O[6]
Molecular Weight	74.12 g/mol [1]
Boiling Point	108 °C (226.4 °F)[6][7]
Melting Point	-108 °C (-162.4 °F)[6][7]
Density	0.803 g/mL at 25 °C[6][7]
Vapor Pressure	8 mmHg at 20 °C[6][7]
Vapor Density	2.55 (vs air)[7]
Flash Point	28 °C (82.4 °F) - closed cup[5][7]
Autoignition Temp.	430 °C (806 °F)[5]
Solubility in Water	70 g/L at 20 °C[7]
Refractive Index	n20/D 1.396[6][7]

Hazard Identification and Classification

2-Methyl-1-propanol is classified as a hazardous substance. It is a flammable liquid and can cause significant health effects upon exposure. The signal word for this chemical is "Danger"[3][4][7].

Hazard Class	GHS Category	Hazard Statement
Flammable Liquid	Category 3	H226: Flammable liquid and vapour[3][4][8]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][4][8]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage[3][4][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][4][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H336: May cause drowsiness or dizziness[3][4][8]

Toxicological Data

Exposure to **2-Methyl-1-propanol** can have various toxicological effects. Inhalation may lead to respiratory irritation, drowsiness, and dizziness[8][9]. Skin contact results in irritation, while eye contact can cause serious damage[8][9]. Ingestion is also harmful[8].

Exposure Route	Endpoint	Value	Species
Oral	LD50	3350 mg/kg	Rat[10]
Dermal	LD50	2460 mg/kg	Rabbit[10]
Inhalation (Vapor)	LC50	24.6 mg/L / 4h	Rat[10]

Occupational Exposure Limits

To minimize occupational health risks, several organizations have established exposure limits for **2-Methyl-1-propanol**.

Organization	Limit Type	Value
NIOSH	TWA	50 ppm (150 mg/m ³)[11]
OSHA	TWA	100 ppm (300 mg/m ³)[8][11]
ACGIH	TWA	50 ppm (150 mg/m ³)[1][6]

Experimental Protocols

The toxicological and physicochemical data presented in this guide are based on standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). For instance, eye irritation studies are often conducted following OECD Test Guideline 405[12]. These guidelines provide detailed methodologies for the systematic evaluation of chemical hazards. Full experimental protocols are typically not included in safety data sheets but can be accessed through the respective standards organizations.

Handling and Storage Precautions

Proper handling and storage are critical to ensure safety when working with **2-Methyl-1-propanol**.

Engineering Controls

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of vapors[2][13]. Use of explosion-proof electrical, ventilating, and lighting equipment is required to prevent ignition of flammable vapors[2][14]. An eyewash station and safety shower should be readily accessible[11][13].

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **2-Methyl-1-propanol**:

- Eye/Face Protection: Chemical safety goggles or a full-face shield are necessary to protect against splashes and vapors[11][13].
- Hand Protection: Wear chemically resistant gloves, such as nitrile rubber gloves[13].

- Skin and Body Protection: Impervious protective clothing, including a lab coat, apron, or coveralls, should be worn to prevent skin contact[13].
- Respiratory Protection: In cases of inadequate ventilation or potential for high vapor concentrations, a NIOSH-approved respirator should be used[13].

Safe Handling Practices

- Avoid contact with skin, eyes, and clothing[2][11].
- Do not inhale vapors or mists[2][8].
- Keep the substance away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area[2][4][13].
- Use only non-sparking tools to prevent ignition[2][5].
- Ground and bond containers and receiving equipment during transfers to prevent static discharge[2][13][14].
- Wash hands thoroughly after handling[3][4].

Storage Conditions

- Store in a cool, dry, and well-ventilated place[2][3][13]. Recommended storage temperature is between 15–25 °C (59–77 °F)[4][10].
- Keep containers tightly closed to prevent leakage and evaporation[2][3][8].
- Store away from incompatible materials such as strong oxidizing agents, aluminum, and alkali metals[6][10].

Emergency Procedures

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention[3][8].

- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water and soap[2][3][8].
- Eye Contact: Rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist[2][3][8].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[2][8].

Fire-Fighting Measures

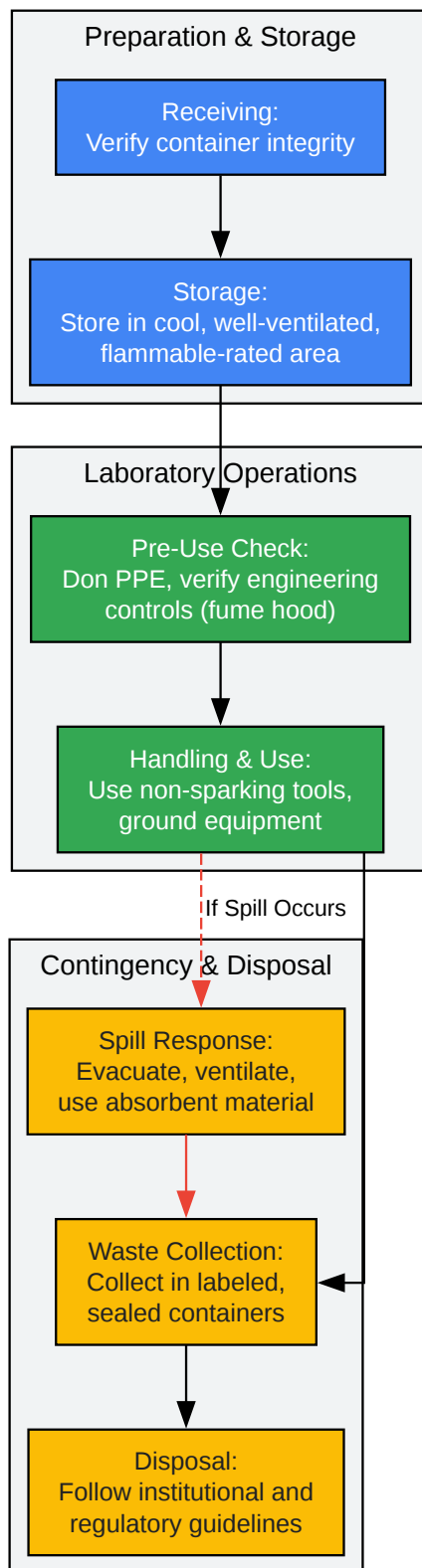
- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, carbon dioxide (CO₂), or water spray[2][4][5].
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire[4].
- Specific Hazards: The substance is combustible and its vapors can form explosive mixtures with air, especially at elevated temperatures[2][3]. Vapors are heavier than air and may travel to a source of ignition and flash back[5].
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing[2][3].

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Ensure adequate ventilation. Remove all sources of ignition. Avoid breathing vapors and contact with the substance. Wear appropriate personal protective equipment[2][3][4].
- Environmental Precautions: Prevent the chemical from entering drains, surface water, or ground water[2][4].
- Methods for Cleaning Up: Cover drains. Absorb the spill with inert, non-combustible material such as sand, earth, or a universal binder[2][4]. Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal[2][5].

Visualizations

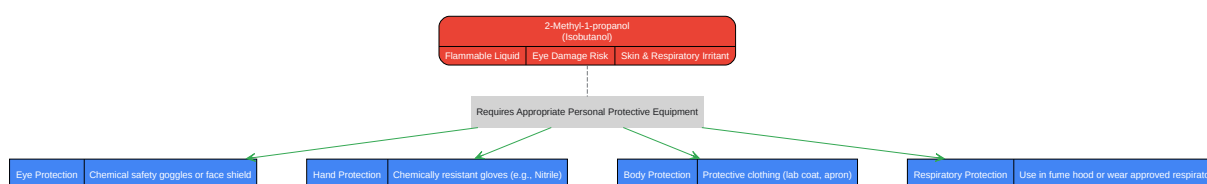
Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **2-Methyl-1-propanol** from receipt to disposal.

Required Personal Protective Equipment (PPE)



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